An In-depth Technical Guide to 3-(2,6-Dimethylphenoxy)azetidine Hydrochloride

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Compound of Interest

Compound Name:	*3-(2,6-Dimethylphenoxy)azetidine hydrochloride*
CAS No.:	*143482-46-6*
Cat. No.:	*B2448947*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **3-(2,6-Dimethylphenoxy)azetidine hydrochloride**, a substituted azetidine derivative of significant interest in medicinal chemistry and drug discovery. The document details its chemical identity, synthesis, characterization, potential pharmacological applications, and safety considerations.

Chemical Identity and Physicochemical Properties

While a specific CAS number for **3-(2,6-Dimethylphenoxy)azetidine hydrochloride** is not readily available in public databases, the corresponding free base, 3-(2,6-Dimethylphenoxy)azetidine, is identified by CAS Number 143329-16-2[1]. The hydrochloride salt is prepared by treating the free base with hydrochloric acid. The azetidine ring, a four-membered saturated heterocycle containing a nitrogen atom, imparts significant conformational rigidity, a desirable trait in the design of specific biological ligands[2][3]. The incorporation of a 2,6-dimethylphenoxy moiety introduces a distinct steric and electronic profile that can influence its binding to biological targets.

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Table 1: Physicochemical Properties of 3-(2,6-Dimethylphenoxy)azetidine

Property	Value	Source
Molecular Formula	$C_{11}H_{15}NO$	[1]
Molecular Weight	177.24 g/mol	[1]
Appearance	Not specified (likely an oil or low-melting solid)	Inferred
SMILES	CC1=C(OC2CNC2)C=CC=C1C	[1]

The hydrochloride salt is expected to be a white to off-white crystalline solid with increased water solubility compared to the free base, a common characteristic of amine hydrochlorides[4].

Synthesis and Purification

The synthesis of **3-(2,6-Dimethylphenoxy)azetidine hydrochloride** typically involves a two-step process: the synthesis of the free base followed by its conversion to the hydrochloride salt.

Synthesis of 3-(2,6-Dimethylphenoxy)azetidine (Free Base)

A common and effective method for the synthesis of 3-aryloxyazetidines is through the nucleophilic substitution of a protected 3-hydroxyazetidine or a 3-haloazetidine with the corresponding phenol under basic conditions[5]. The synthesis of azetidine rings can be challenging due to their inherent ring strain[6].

Protocol 1: Synthesis of 3-(2,6-Dimethylphenoxy)azetidine

This protocol describes a plausible synthetic route adapted from general methods for 3-aryloxyazetidine synthesis.

Step 1: N-Protection of 3-Hydroxyazetidine

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- To a solution of 3-hydroxyazetidine hydrochloride in a suitable solvent (e.g., dichloromethane), add a base (e.g., triethylamine) to neutralize the hydrochloride.
- Introduce a protecting group, such as a tert-butyloxycarbonyl (Boc) group using di-tert-butyl dicarbonate (Boc_2O), to the azetidine nitrogen. This protects the secondary amine from participating in subsequent reactions.
- Purify the resulting N-Boc-3-hydroxyazetidine by column chromatography.

Step 2: Mitsunobu Reaction

- Dissolve N-Boc-3-hydroxyazetidine and 2,6-dimethylphenol in an anhydrous aprotic solvent such as tetrahydrofuran (THF).
- Cool the solution to 0 °C and add triphenylphosphine (PPh_3) and a dialkyl azodicarboxylate, such as diethyl azodicarboxylate (DEAD) or diisopropyl azodicarboxylate (DIAD), dropwise. The Mitsunobu reaction facilitates the etherification under mild conditions.
- Allow the reaction to warm to room temperature and stir until completion, monitored by thin-layer chromatography (TLC).
- Purify the resulting N-Boc-3-(2,6-dimethylphenoxy)azetidine by column chromatography.

Step 3: Deprotection

- Dissolve the purified N-Boc-3-(2,6-dimethylphenoxy)azetidine in a suitable solvent (e.g., dichloromethane or dioxane).
- Add a strong acid, such as trifluoroacetic acid (TFA) or hydrochloric acid in dioxane, to remove the Boc protecting group.
- After the reaction is complete, neutralize the excess acid with a base (e.g., sodium bicarbonate solution) and extract the free base, 3-(2,6-dimethylphenoxy)azetidine, into an organic solvent.
- Dry the organic layer, filter, and concentrate under reduced pressure to obtain the crude product, which can be further purified by distillation or chromatography.

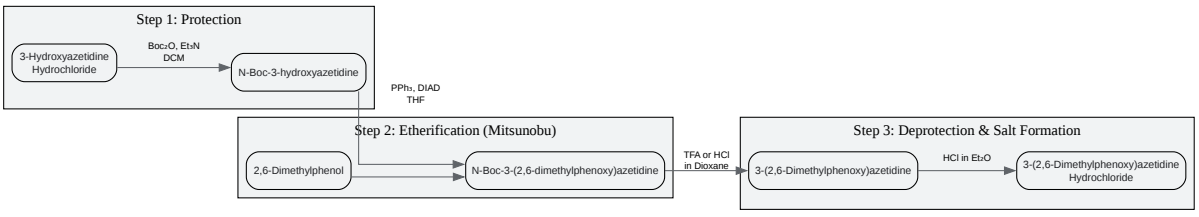
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Formation of 3-(2,6-Dimethylphenoxy)azetidine Hydrochloride

Protocol 2: Preparation of the Hydrochloride Salt

- Dissolve the purified 3-(2,6-dimethylphenoxy)azetidine free base in a suitable anhydrous solvent, such as diethyl ether or ethyl acetate.
- Slowly add a solution of hydrochloric acid in a compatible solvent (e.g., 2M HCl in diethyl ether) dropwise with stirring.
- The hydrochloride salt will precipitate out of the solution.
- Collect the solid by filtration, wash with cold anhydrous solvent, and dry under vacuum to yield **3-(2,6-Dimethylphenoxy)azetidine hydrochloride**.

Diagram 1: Synthetic Pathway of **3-(2,6-Dimethylphenoxy)azetidine Hydrochloride**



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Caption: Synthetic route to the target compound.

Analytical Characterization

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The structural confirmation and purity assessment of 3-(2,6-Dimethylphenoxy)azetidine and its hydrochloride salt are crucial. Standard analytical techniques are employed for this purpose[5].

Table 2: Analytical Methods for Characterization

Technique	Purpose
Nuclear Magnetic Resonance (NMR) Spectroscopy (^{1}H and ^{13}C)	To confirm the chemical structure, connectivity of atoms, and assess isomeric purity.
Mass Spectrometry (MS)	To determine the molecular weight and confirm the elemental composition.
High-Performance Liquid Chromatography (HPLC)	To determine the purity of the compound.
Fourier-Transform Infrared (FTIR) Spectroscopy	To identify characteristic functional groups.

Potential Biological Significance and Applications

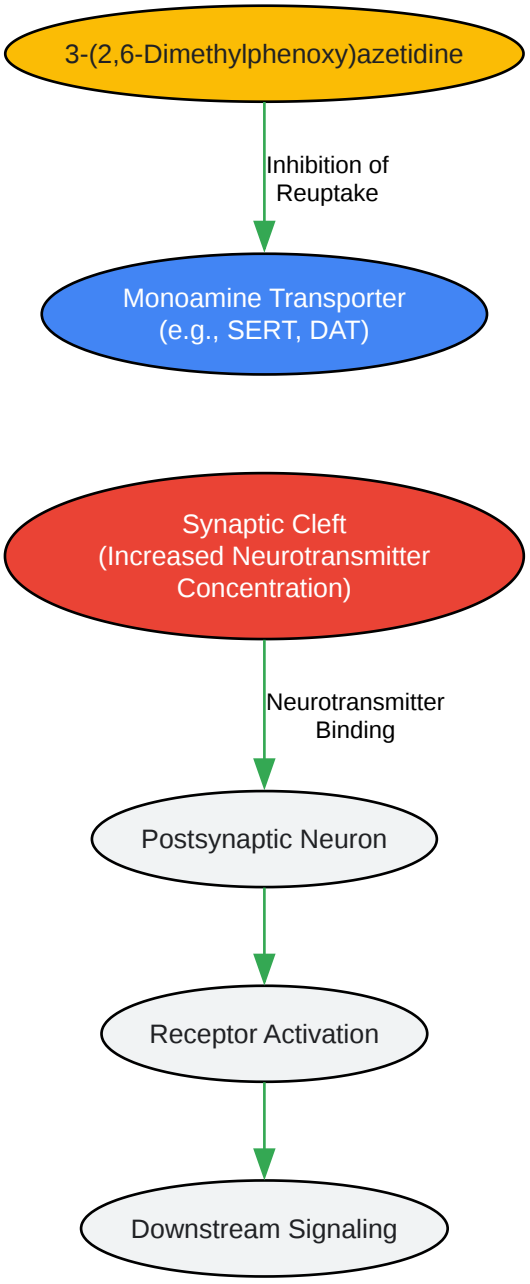
Azetidine-containing compounds are of growing interest in medicinal chemistry due to their unique structural features that can lead to improved pharmacological properties[2][3]. The 3-aryloxyazetidine scaffold, in particular, has been investigated for its interaction with various biological targets.

Derivatives of 3-aryloxyazetidine have shown activity as ligands for monoamine transporters, such as the serotonin transporter (SERT) and the dopamine transporter (DAT)[5]. These transporters are critical for regulating neurotransmission in the central nervous system (CNS), and their modulation is a key strategy in the treatment of various psychiatric and neurological disorders.

The specific 2,6-dimethyl substitution pattern on the phenoxy ring of the title compound may confer selectivity for certain biological targets. The methyl groups can provide steric hindrance that influences the binding orientation and affinity within a receptor's active site.

Diagram 2: Hypothetical Mechanism of Action

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